

# An In-Depth Technical Guide to the Chemical Properties of Merphos

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## Compound of Interest

Compound Name: Merphos

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## Introduction

**Merphos**, an organothiophosphate, was historically utilized as a cotton defoliant. Its chemical properties and biological activity, primarily the inhibition of acetylcholinesterase, have been subjects of scientific interest. This guide provides a comprehensive overview of the chemical and physical characteristics of **Merphos**, detailed experimental methodologies for their determination, and visual representations of its metabolic pathway and analytical workflow. Although its use as a pesticide has been discontinued in many regions, including the United States and the European Union, its chemical profile remains relevant for environmental monitoring and toxicological studies.

## Chemical and Physical Properties of Merphos

The fundamental chemical and physical properties of **Merphos** are summarized in the table below. These characteristics are crucial for understanding its environmental fate, transport, and biological interactions.

Property	Value
IUPAC Name	tris(butylsulfanyl)phosphane[1]
CAS Number	150-50-5[1][2]
Molecular Formula	C <sub>12</sub> H <sub>27</sub> PS <sub>3</sub> [1][2][3]
Molecular Weight	298.5 g/mol [1][4]
Physical State	Pale amber liquid, emulsifiable oil[1]
Odor	Mild characteristic odor[1]
Boiling Point	115-134 °C at 0.08 mmHg[1]
Melting Point	Not available
Density	0.99-1.01 g/cm <sup>3</sup> at 20 °C[1]
Vapor Pressure	2.0 x 10 <sup>-5</sup> mmHg[1]
Water Solubility	Sparingly soluble[1]
Solubility in Organic Solvents	Soluble in acetone, ethanol, benzene, hexane, kerosene, and diesel oil[1][4]
Flash Point	146 °C (295 °F)[1]

## Experimental Protocols

The determination of the chemical and physical properties of pesticides like **Merphos** is governed by standardized international guidelines, primarily those established by the Organisation for Economic Co-operation and Development (OECD). These protocols ensure data consistency and reliability for regulatory and scientific purposes.

### Determination of Boiling Point (Following OECD Guideline 103)

The boiling point of **Merphos** was likely determined using a method compliant with OECD Guideline 103.[4][5][6] This guideline outlines several methods, with the dynamic method being common for substances like **Merphos**.

#### Methodology:

- Apparatus: A dynamic boiling point apparatus consists of a heated sample vessel equipped with a thermometer, a pressure sensor, and a reflux condenser.
- Procedure:
  - A sample of **Merphos** is placed in the vessel.
  - The pressure in the apparatus is reduced to a specific value (e.g., 0.08 mmHg).
  - The sample is heated, and the temperature and pressure are continuously monitored.
  - The boiling point is the temperature at which the vapor pressure of the substance equals the applied pressure, observed as a stable temperature reading during boiling.
  - This process is repeated at various pressures to establish a vapor pressure curve.

## Determination of Water Solubility (Following OECD Guideline 105)

The water solubility of **Merphos**, being sparingly soluble, would be determined following the principles of OECD Guideline 105.<sup>[1][3][7][8]</sup> The flask method is suitable for this level of solubility.

#### Methodology:

- Apparatus: A constant temperature water bath, flasks with stoppers, and an analytical instrument for quantification (e.g., Gas Chromatograph).
- Procedure:
  - An excess amount of **Merphos** is added to a flask containing purified water.
  - The flask is sealed and agitated in a constant temperature bath (e.g., 20°C) for a prolonged period to ensure equilibrium is reached.
  - The solution is then centrifuged or filtered to remove undissolved **Merphos**.

- The concentration of **Merphos** in the aqueous phase is determined using a suitable analytical method, such as gas chromatography with a phosphorus-specific detector.
- The experiment is repeated to ensure the saturation concentration has been reached.

## Determination of Hydrolysis Rate (Following OECD Guideline 111)

The rate of hydrolysis of **Merphos** in water is a critical parameter for assessing its environmental persistence and is determined according to OECD Guideline 111.[\[2\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)

Methodology:

- Apparatus: Sterile buffer solutions at different pH values (e.g., 4, 7, and 9), constant temperature incubator, and an analytical instrument for quantification.
- Procedure:
  - A sterile aqueous buffer solution of a specific pH is spiked with a known concentration of **Merphos**.
  - The solution is incubated in the dark at a constant temperature.
  - Aliquots are taken at various time intervals.
  - The concentration of the remaining **Merphos** and any degradation products are quantified using an appropriate analytical technique.
  - The rate of hydrolysis is determined by plotting the concentration of **Merphos** against time and calculating the half-life at each pH.

## Chemical Reactivity and Pathways

### Oxidation of Merphos

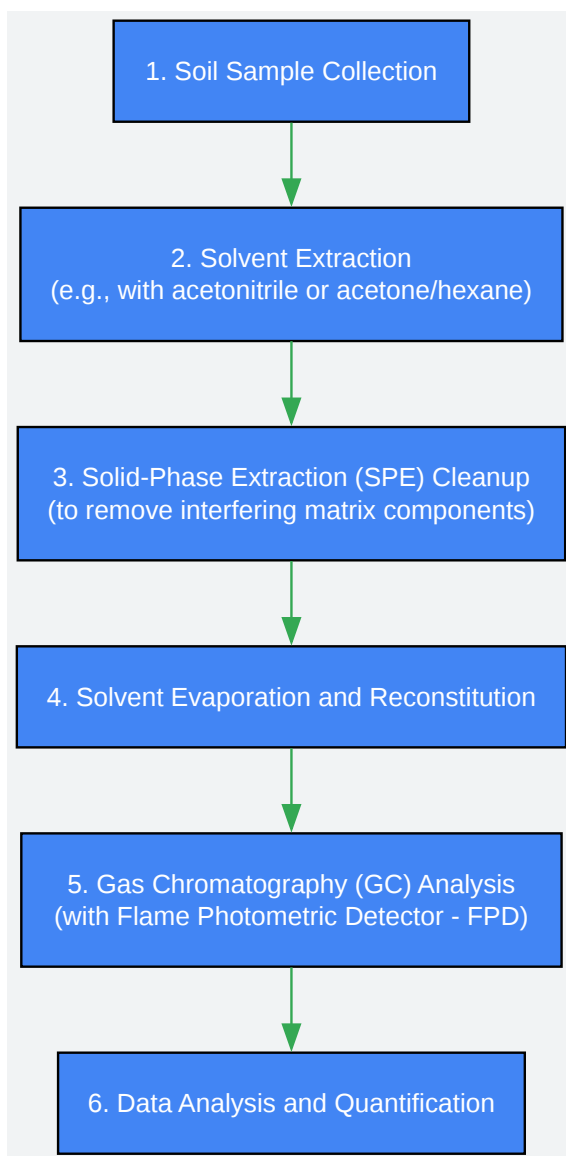
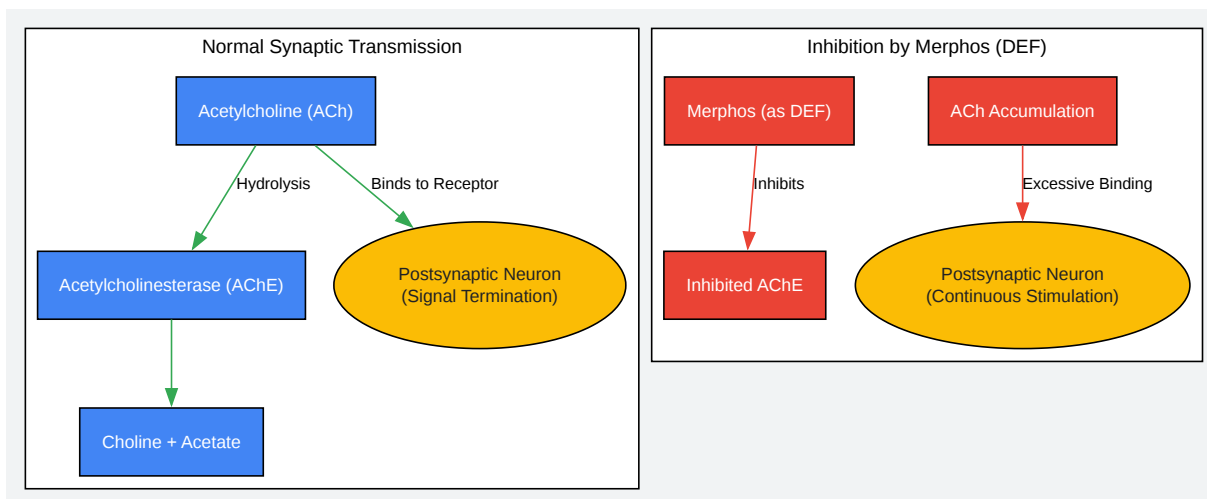
A primary reaction of **Merphos** in the environment and in biological systems is its oxidation to S,S,S-tributyl phosphorotrithioate, also known as DEF or tribufos. This transformation is a

critical activation step, as the oxidized form is a more potent inhibitor of acetylcholinesterase.

Oxidation of **Merphos** to its active form, DEF.

## Acetylcholinesterase Inhibition Pathway

The primary mechanism of toxicity for **Merphos** and its oxidized metabolite, DEF, is the inhibition of the enzyme acetylcholinesterase (AChE). AChE is crucial for the termination of nerve impulses by hydrolyzing the neurotransmitter acetylcholine.



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- To cite this document: BenchChem. [An In-Depth Technical Guide to the Chemical Properties of Merphos]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b029040#what-are-the-chemical-properties-of-merphos\]](https://www.benchchem.com/product/b029040#what-are-the-chemical-properties-of-merphos)

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